

Technical Guide: Spectroscopic Profiling of trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid[1]

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Compound of Interest

Compound Name:	trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid
CAS No.:	66185-74-8
Cat. No.:	B3416182

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Executive Summary & Molecular Architecture

Compound: **trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid** CAS: 66185-74-8 (pure trans), 13380-84-2 (racemic/mixed) Molecular Weight: 158.20 g/mol Formula: C₈H₁₄O₃[1][2]

Stereochemical Criticality

In drug design, this scaffold serves as a rigidified linker.[1] The trans-isomer is thermodynamically preferred due to the diequatorial orientation of the carboxylic acid (C1) and hydroxymethyl (C4) groups.[1] This conformation minimizes 1,3-diaxial interactions.[1]

- Diagnostic Feature: The diequatorial substitution forces the ring protons at C1 and C4 into axial positions.[1] This results in large vicinal coupling constants (

Hz) in the

¹H NMR spectrum, which is the primary method for distinguishing it from the cis-isomer (axial-equatorial).[1]

Spectroscopic Characterization Data

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d₆ (Preferred for solubility of the free acid) or CD₃OD.[1]

¹H NMR (400 MHz, DMSO-d₆)

The spectrum is characterized by the high symmetry of the cyclohexane ring (plane).[1]

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Integral	Assignment
COOH	11.95 - 12.10	br s	-	1H	Carboxylic Acid Proton
OH	4.35 - 4.45	t	5.2	1H	Alcohol Hydroxyl (solvent dependent)
C4'-H	3.20 - 3.25	d	6.0	2H	Hydroxymethyl (-CH ₂ OH)
C1-H	2.05 - 2.15	tt	12.1, 3.5	1H	Axial Methine to COOH
C2/6-H	1.80 - 1.90	br d	12.0	2H	Equatorial Ring Protons
C3/5-H	1.65 - 1.75	br d	12.0	2H	Equatorial Ring Protons
C4-H	1.25 - 1.35	m	-	1H	Axial Methine to CH ₂ OH
C2/6-H	1.15 - 1.30	qd	12.5, 3.0	2H	Axial Ring Protons
C3/5-H	0.85 - 1.00	qd	12.5, 3.0	2H	Axial Ring Protons

“

Expert Insight: The triplet-of-triplets (

) signal at ~2.1 ppm for the C1 proton is the "fingerprint" of the trans isomer.^[1] In the cis isomer, this proton would be equatorial, appearing as a narrower multiplet (quintet-like) further downfield due to anisotropy.^[1]

C. NMR (100 MHz, DMSO-d₆)

Shift (, ppm)	Carbon Type	Assignment
177.2	Quaternary (C=O)	Carboxylic Acid Carbonyl
65.4	Secondary (CH ₂)	Hydroxymethyl Carbon (-CH ₂ OH)
43.1	Tertiary (CH)	C1 Methine (to COOH)
39.8	Tertiary (CH)	C4 Methine (to CH ₂ OH)
28.9	Secondary (CH ₂)	C2/C6 Ring Carbons (Symmetric)
28.5	Secondary (CH ₂)	C3/C5 Ring Carbons (Symmetric)

B. Infrared (IR) Spectroscopy (ATR/KBr)

The IR spectrum confirms the dual functionality (Acid + Alcohol).^[1]

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3200 - 3500	O-H Stretch	Alcohol	Sharp/Medium band (often overlapped)
2500 - 3300	O-H Stretch	Carboxylic Acid	Very broad, "hump" characteristic of dimers
1690 - 1710	C=O ^[1] Stretch	Carboxylic Acid	Strong, sharp carbonyl peak
1200 - 1300	C-O Stretch	Acid/Alcohol	Mixed stretching vibrations
2850 - 2950	C-H Stretch	Cyclohexane	Alkane sp ³ stretches

C. Mass Spectrometry (MS)

Method: ESI-MS (Negative Mode preferred for Carboxylic Acids) or EI (70 eV).^[1]

- Molecular Ion:

158 [M]⁺ (EI), 157 [M-H]⁻ (ESI-).^[1]

- Key Fragmentation (EI):

- 140: [M - H₂O]⁺ (Loss of water from alcohol or acid).^[1]
- 113: [M - COOH]⁺ (Decarboxylation).^[1]
- 127: [M - CH₂OH]⁺ (Loss of hydroxymethyl group).^[1]
- 81: [C₆H₉]⁺ (Cyclohexenyl cation, characteristic ring fragment).^[1]

Experimental Protocols

Protocol A: Purification & Isolation of trans-Isomer

If the commercial source is a cis/trans mixture (often 30:70), the trans-isomer can be enriched due to its lower solubility and higher melting point.^[1]

- Dissolution: Dissolve 10 g of the crude mixture in minimal boiling water (approx. 50 mL) or ethyl acetate.
- Hot Filtration: Filter while hot to remove insoluble impurities.[\[1\]](#)
- Crystallization: Allow the solution to cool slowly to room temperature, then to 4°C overnight. The trans-isomer (diequatorial) packs more efficiently and crystallizes first.[\[1\]](#)
- Collection: Filter the white crystals.
- Validation: Check melting point.
 - cis-isomer mp: ~80-85 °C[\[1\]](#)
 - trans-isomer mp: 140-143 °C (Sharp melting point indicates purity).[\[1\]](#)

Protocol B: NMR Sample Preparation

To ensure high-resolution splitting patterns for stereochemical assignment:

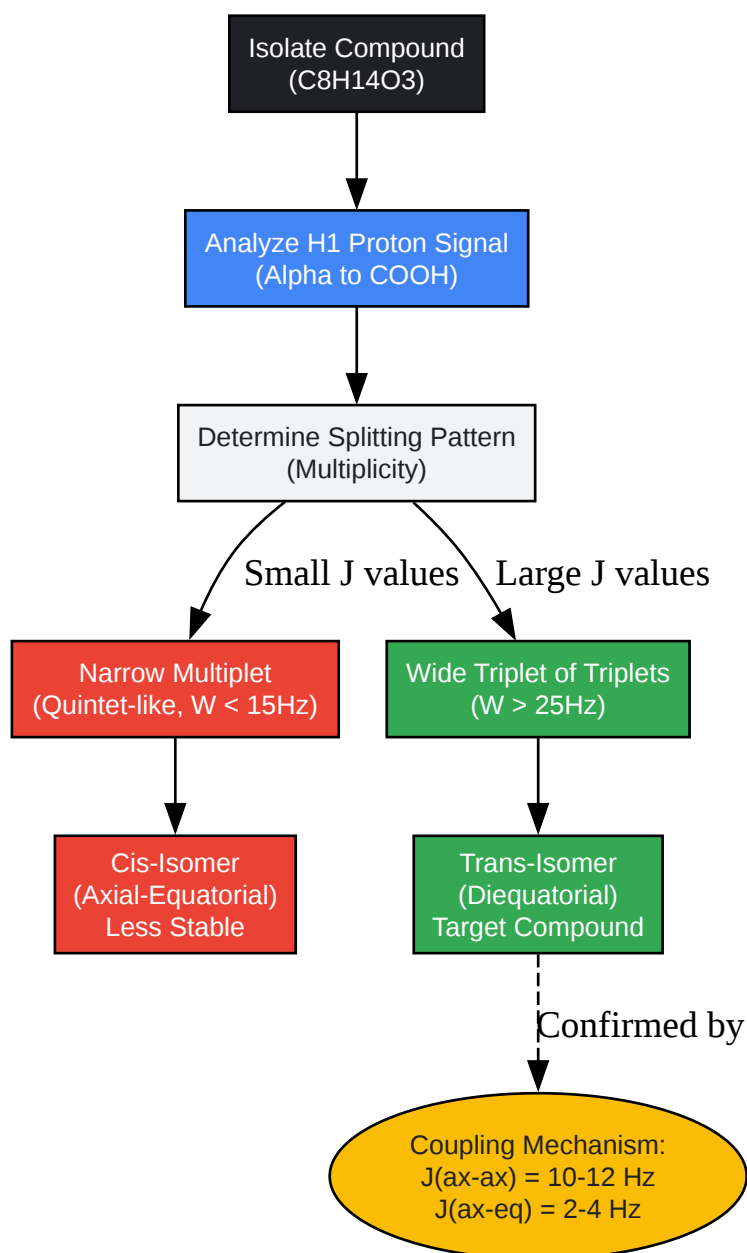
- Drying: Dry the solid under high vacuum (0.1 mbar) at 40°C for 2 hours to remove lattice water which broadens OH signals.[\[1\]](#)
- Solvent: Use DMSO-d₆ (0.6 mL) for 10 mg of sample. CDCl₃ is often poor for solubilizing the free acid unless a drop of CD₃OD is added.[\[1\]](#)
- Shimming: Shim carefully on the FID to ensure the H1 triplet-of-triplets is resolved.

Visual Analysis Workflows

Logic Diagram: Stereochemical Assignment via NMR

The following diagram illustrates the decision tree for confirming the trans stereochemistry based on the coupling constants (

) of the methine proton.

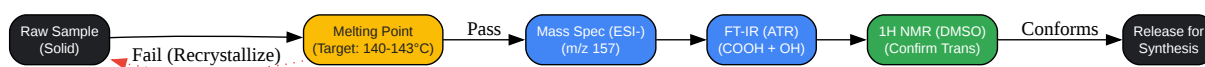


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Caption: Decision logic for distinguishing cis/trans isomers using H1 proton multiplicity.

Workflow: Analytical Characterization Pipeline

Standard operating procedure for full structural validation.[1]



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Caption: Sequential analytical workflow for quality control of the building block.

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 202819, **trans-4-(Hydroxymethyl)cyclohexanecarboxylic Acid**. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. (2023).[1] Mass Spectrum of Cyclohexanecarboxylic acid derivatives. Retrieved from [\[Link\]](#)[1]

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Sources

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- 2. TRANS-4-HYDROXYCYCLOHEXANECARBOXYLIC ACID(3685-26-5) 1H NMR spectrum [\[chemicalbook.com\]](https://chemicalbook.com)
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